

# A Technical Guide to NIR-II Imaging with FD-1080 Free Acid

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## Compound of Interest

Compound Name: *FD-1080 free acid*

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This in-depth technical guide explores the fundamental principles and practical applications of **FD-1080 free acid**, a novel fluorophore, for near-infrared-II (NIR-II) imaging. NIR-II imaging, operating within the 1000-1700 nm spectral window, offers significant advantages for deep-tissue in vivo imaging due to reduced photon scattering and minimal tissue autofluorescence. [1][2][3] FD-1080, with its excitation and emission spectra squarely within this advantageous window, has emerged as a powerful tool in preclinical research and drug development.[4][5][6][7]

## Core Principles of FD-1080 in NIR-II Imaging

FD-1080 is a small-molecule heptamethine cyanine dye specifically engineered for optimal performance in the NIR-II region.[5][8] Its chemical structure, featuring sulphonic and cyclohexene groups, enhances both its water solubility and photostability, crucial properties for in vivo applications.[1][5] The extended polymethine chain is designed to shift the absorption and emission maxima beyond 1000 nm.[5]

The primary advantage of utilizing FD-1080 lies in its excitation at 1064 nm, which demonstrates superior tissue penetration and achieves higher imaging resolution compared to

conventional NIR-I fluorophores (excited between 650 nm and 980 nm).[4][5][6] This allows for non-invasive, high-resolution visualization of deep-tissue structures, such as vasculature in the hindlimb and brain, through intact skin and skull.[4][5][6]

## Quantitative Data Summary

The photophysical and physicochemical properties of **FD-1080 free acid** are summarized in the tables below for easy reference and comparison.

Table 1: Photophysical Properties of **FD-1080 Free Acid**

| Property                     | Value                                     | Notes                                                                                                        |
|------------------------------|-------------------------------------------|--------------------------------------------------------------------------------------------------------------|
| Excitation Maximum (Ex)      | ~1064 nm                                  | Falls within the NIR-II window, enabling deep tissue penetration.[5][6][7]                                   |
| Emission Maximum (Em)        | ~1080 nm                                  | Provides high-contrast imaging with low background.[6][7]                                                    |
| Quantum Yield                | 0.31%                                     | In its free form.[5][6]                                                                                      |
| Quantum Yield (with FBS)     | 5.94%                                     | Significantly increases upon binding to fetal bovine serum (FBS), enhancing signal brightness in vivo.[5][6] |
| Molar Extinction Coefficient | >236,000 M <sup>-1</sup> cm <sup>-1</sup> | High absorbance contributes to bright fluorescence.[9]                                                       |

Table 2: Physicochemical Properties of **FD-1080 Free Acid**

| Property          | Value                                           |
|-------------------|-------------------------------------------------|
| CAS Number        | 1151888-25-3                                    |
| Molecular Formula | C40H39CIN2O6S2                                  |
| Molecular Weight  | 743.33 g/mol <a href="#">[6]</a>                |
| Appearance        | Brown to black solid powder <a href="#">[4]</a> |
| Solubility        | Soluble in DMSO <a href="#">[6]</a>             |

## Experimental Protocols

Detailed methodologies for key experiments using FD-1080 are provided below. These protocols are derived from established research and can be adapted for specific experimental needs.

### In Vitro Cell Staining Protocol

This protocol outlines the steps for staining cells in suspension or adherent cultures with FD-1080.

- Preparation of FD-1080 Stock Solution:
  - Dissolve **FD-1080 free acid** in dimethyl sulfoxide (DMSO) to create a stock solution of 10 mM.[\[4\]](#)
  - Store the stock solution in aliquots at -20°C or -80°C, protected from light.[\[4\]](#)
- Preparation of Working Solution:
  - Dilute the 10 mM stock solution with phosphate-buffered saline (PBS) to a working concentration ranging from 2 to 10 µM.[\[4\]](#) The optimal concentration may need to be determined empirically for different cell types and applications.
  - Filter the working solution through a 0.2 µm filter to ensure sterility.[\[4\]](#)
- Cell Preparation:

- Suspension Cells: Centrifuge the cell suspension to pellet the cells. Wash the cells twice with PBS.[\[4\]](#)
- Adherent Cells: Remove the culture medium and wash the cells with PBS. Detach the cells using trypsin-EDTA, then centrifuge to pellet the cells. Wash the cells twice with PBS.[\[4\]](#)
- Staining:
  - Resuspend the washed cells in the FD-1080 working solution.
  - Incubate at room temperature for 10 to 30 minutes.[\[4\]](#)
- Washing and Imaging:
  - Centrifuge the stained cells at 400 g for 3-4 minutes.[\[4\]](#)
  - Discard the supernatant and wash the cells twice with PBS.[\[4\]](#)
  - Resuspend the cells in PBS or serum-free medium for analysis by flow cytometry or fluorescence microscopy using appropriate NIR-II imaging settings.[\[4\]](#)

## In Vivo Imaging Protocol (Mouse Model)

This protocol describes the systemic administration of FD-1080 for in vivo imaging of vasculature or other biological processes.

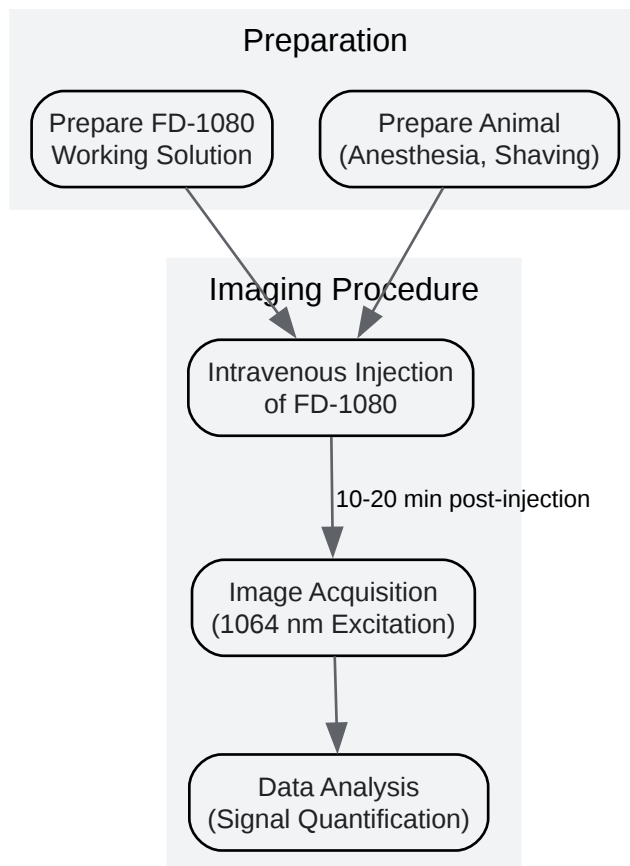
- Preparation of Injection Solution:
  - Prepare an 80  $\mu$ M working solution of FD-1080 in a suitable vehicle (e.g., PBS). The final concentration may be adjusted based on the specific imaging application and animal model.[\[4\]](#)
- Animal Preparation:
  - Anesthetize the mouse using a suitable anesthetic agent (e.g., isoflurane).

- If imaging a specific region with dense fur, it is recommended to shave the area to minimize light absorption and scattering.[10]
- Administration:
  - Administer 200  $\mu$ L of the 80  $\mu$ M FD-1080 working solution via intravenous (IV) injection.[4]
- Imaging:
  - Commence in vivo imaging 10 to 20 minutes post-injection.[4]
  - Utilize an in vivo imaging system equipped with a 1064 nm excitation laser and an appropriate long-pass emission filter (e.g., 1100 nm or longer) to capture the NIR-II fluorescence signal.[8]
  - Acquire images at various time points to observe the dynamic distribution and clearance of the dye.[11]

## Visualizations

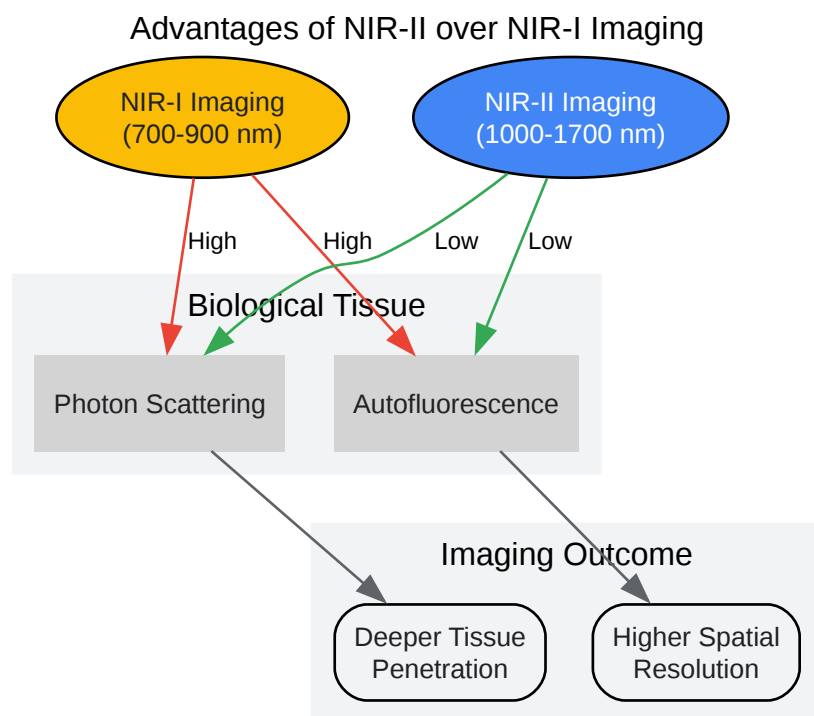
The following diagrams illustrate key workflows and concepts related to NIR-II imaging with FD-1080.

## General Workflow for In Vivo NIR-II Imaging with FD-1080



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Caption: A generalized workflow for in vivo NIR-II imaging using FD-1080.



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Caption: Comparison of NIR-I and NIR-II imaging principles and outcomes.

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